

Structural Analysis of ent-Avibactam Sodium: A Technical Guide

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Compound of Interest

Compound Name: *ent-Avibactam sodium*

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Abstract

ent-Avibactam sodium is the enantiomer of avibactam sodium, a clinically significant β -lactamase inhibitor. A comprehensive understanding of its three-dimensional structure and physicochemical properties is paramount for research, development, and quality control. This technical guide provides a detailed overview of the structural analysis of **ent-Avibactam sodium**, including its chemical identity, and expected crystallographic and spectroscopic properties based on available data for its diastereomer, avibactam sodium. Methodologies for key analytical techniques are also detailed to facilitate the replication and validation of these findings.

Chemical Identity

ent-Avibactam sodium is the monosodium salt of the enantiomer of avibactam. Its chemical structure is characterized by a diazabicyclooctane core.

Table 1: Chemical Identifiers for **ent-Avibactam Sodium**

Identifier	Value
IUPAC Name	sodium [(2R,5S)-2-carbamoyl-7-oxo-1,6-diazabicyclo[3.2.1]octan-6-yl] sulfate[1][2]
CAS Number	396731-20-7[3][4][5]
Molecular Formula	C ₇ H ₁₀ N ₃ NaO ₆ S[3]
Molecular Weight	287.23 g/mol [3][6]
SMILES	C1C--INVALID-LINK--C(=O)N.[Na+][2]

Crystallographic Analysis

While specific single-crystal X-ray diffraction data for **ent-Avibactam sodium** is not publicly available, extensive studies on the crystalline forms of its diastereomer, avibactam sodium, provide critical insights into its expected solid-state properties. Several polymorphic forms of avibactam sodium have been identified, with detailed characterization using Powder X-ray Diffraction (PXRD). It is reasonable to expect that **ent-Avibactam sodium** can also exist in various crystalline forms.

Expected Crystalline Forms

Based on patent literature, avibactam sodium can exist in multiple crystalline forms, including anhydrous and hydrated states. For instance, a specific anhydrous crystalline form, designated as Form C, has been characterized.

Table 2: Powder X-ray Diffraction Peaks for Avibactam Sodium (Form C)

2-Theta Angle (°) (± 0.2)°
6.5
14.4
15.5
18.0
19.3

Data obtained from studies on avibactam sodium, the diastereomer of **ent-avibactam sodium**.

Experimental Protocol: Powder X-ray Diffraction (PXRD)

This section outlines a typical experimental protocol for obtaining PXRD data.

- **Sample Preparation:** A small amount of the crystalline sample is gently packed into a sample holder. The surface is flattened to ensure a uniform plane for X-ray irradiation.
- **Instrumentation:** A powder X-ray diffractometer is used, commonly equipped with a copper X-ray source (Cu-K α radiation, $\lambda \approx 1.54 \text{ \AA}$).
- **Data Collection:** The diffractogram is recorded over a 2-theta range, for example, from 2° to 40°, with a defined step size and scan speed. The measurement is typically conducted at room temperature.
- **Data Analysis:** The resulting diffractogram, a plot of intensity versus 2-theta angle, is analyzed to identify the characteristic peaks of the crystalline form.

Spectroscopic Analysis

Spectroscopic techniques are essential for confirming the molecular structure and purity of **ent-Avibactam sodium**. As enantiomers, **ent-avibactam sodium** and avibactam sodium are expected to have identical spectra in achiral environments.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Table 3: Characteristic Fourier Transform Infrared (FTIR) Peaks for Avibactam Sodium (Form C)

Wavenumber (cm ⁻¹) (± 2 cm ⁻¹)	Functional Group Assignment
3459	N-H stretching (amide)
1690	C=O stretching (amide and urea)
1287	S=O stretching (sulfate)
1247	S=O stretching (sulfate)
690	O-S-O bending (sulfate)

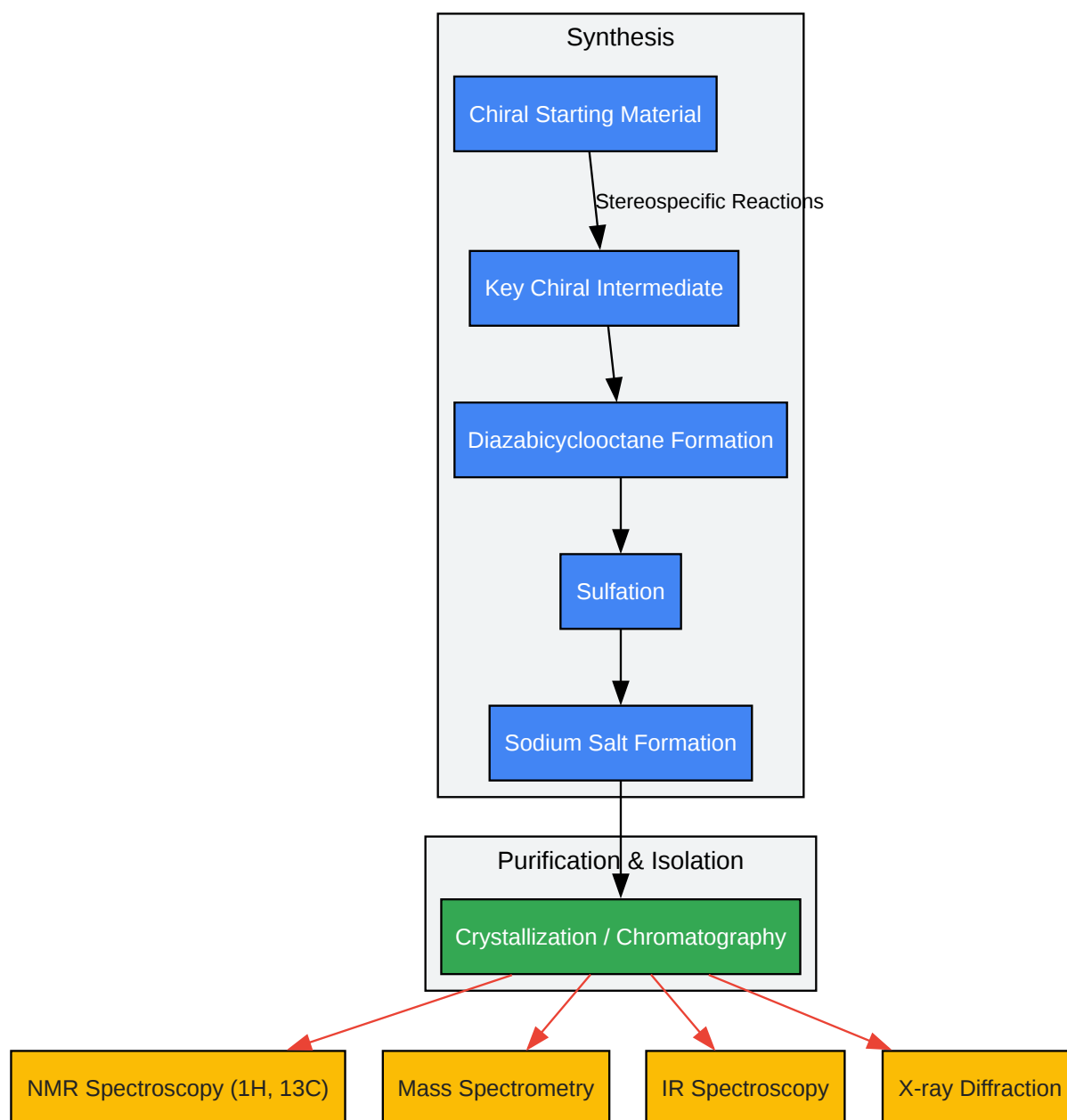
Data obtained from studies on avibactam sodium, the diastereomer of **ent-avibactam sodium**.

Experimental Protocol: Fourier Transform Infrared (FTIR) Spectroscopy

- **Sample Preparation:** The analysis can be performed on a solid sample using an Attenuated Total Reflectance (ATR) accessory. A small amount of the sample is placed on the ATR crystal.
- **Instrumentation:** A Fourier Transform Infrared spectrometer is used.
- **Data Collection:** The spectrum is typically recorded over the mid-IR range (e.g., 4000 to 400 cm⁻¹). A background spectrum is collected and subtracted from the sample spectrum.
- **Data Analysis:** The resulting spectrum is analyzed to identify absorption peaks corresponding to the various functional groups in the molecule.

Synthesis and Structural Elucidation Workflow

The synthesis of **ent-Avibactam sodium** involves a multi-step process that requires careful control of stereochemistry. The structural integrity of the final product and key intermediates is confirmed through a series of analytical techniques.

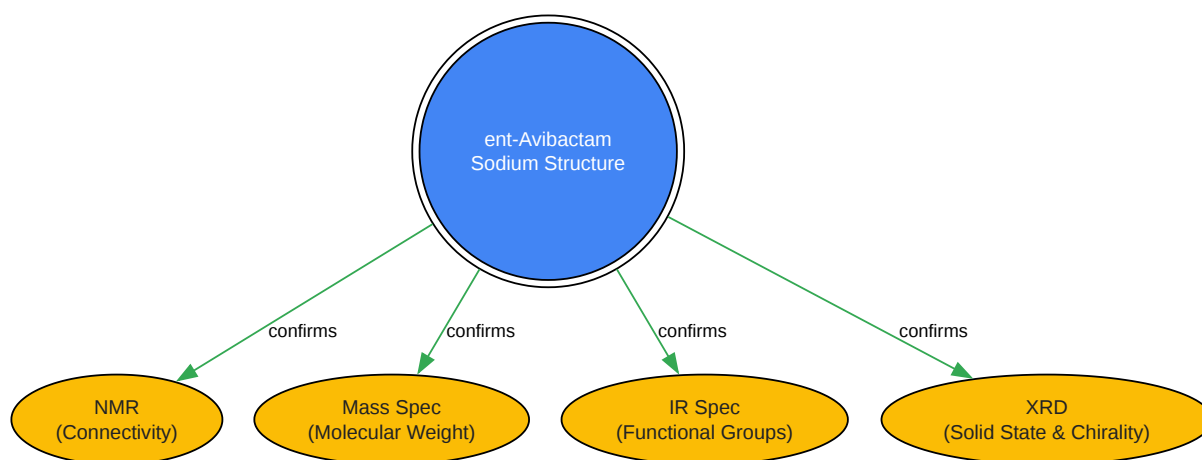


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Caption: Workflow for the synthesis and structural analysis of **ent-Avibactam sodium**.

Logical Relationship of Analytical Techniques

The structural elucidation of **ent-Avibactam sodium** relies on a combination of analytical techniques that provide complementary information.



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Caption: Interrelation of analytical methods for structural confirmation.

Conclusion

The structural analysis of **ent-Avibactam sodium** is crucial for its development and application. While direct, comprehensive analytical data for this specific enantiomer is limited in the public domain, a robust analytical framework can be established based on the extensive studies of its diastereomer, avibactam sodium. This guide provides the foundational chemical information, expected analytical data, and standardized protocols to aid researchers in the structural characterization of this important molecule. Further studies, particularly single-crystal X-ray diffraction of **ent-Avibactam sodium**, would be invaluable to definitively establish its three-dimensional structure and compare it to that of avibactam.

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